Introduction: Understanding N,N'-Diallyltartramide in the Research Context

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Compound of Interest

Compound Name:	*N,N'-Diallyltartramide*
CAS No.:	*28843-34-7*
Cat. No.:	*B1208046*

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N,N'-Diallyltartramide (DATD) is a chemical compound primarily utilized in research laboratories as a cross-linking agent for polyacrylamide gels, particularly in electrophoresis applications like SDS-PAGE.[1] Its unique properties, such as the ability to form gels with increased mechanical stability and the capacity to be dissolved by periodic acid, make it a valuable alternative to bisacrylamide.[1] However, its utility in the lab is matched by a set of handling requirements dictated by its chemical nature. This guide provides a comprehensive overview of the safety data for DATD, moving beyond a simple recitation of Safety Data Sheet (SDS) information to offer practical, field-tested advice for researchers and professionals in drug development. The core principle of this guide is to foster a proactive safety culture through a deep understanding of the "why" behind safety protocols.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of the inherent hazards of a chemical is the foundation of safe laboratory practice. **N,N'-Diallyltartramide** is classified as a hazardous chemical and requires careful handling to minimize risk.[2]

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GHS Classification and Associated Hazards

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. For **N,N'-Diallyltartramide**, the key GHS classifications are:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[2][3]

The signal word associated with these classifications is "Warning".[2][3]

Deconstructing the Health Hazards

- Dermal and Ocular Exposure: Direct contact with **N,N'-Diallyltartramide** powder or solutions can lead to skin and eye irritation.[2] The causality behind this is the chemical's ability to interact with and disrupt the lipid bilayers of skin cells and the delicate tissues of the eyes. Repeated or prolonged contact can exacerbate this irritation.
- Inhalation: As a fine powder, **N,N'-Diallyltartramide** can become airborne during handling, posing an inhalation risk.[3] If inhaled, it can irritate the respiratory tract, leading to symptoms such as coughing and shortness of breath.[2]
- Ingestion: While not a primary route of exposure in a laboratory setting, accidental ingestion may be harmful.[2]

Physical and Chemical Properties and Their Safety Implications

A summary of the key physical and chemical properties of **N,N'-Diallyltartramide** is presented in the table below.

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Property	Value	Safety Implication
Appearance	White to off-white crystalline powder, crystals, or flakes[4]	Fine powder can be easily inhaled; good ventilation is crucial.
Melting Point	186 - 188 °C (lit.)[3]	Stable at room temperature.
Solubility	Soluble in Ethanol, Methanol[4]	Spills can be cleaned with appropriate solvents, but this also increases the risk of skin absorption.
Storage Temperature	2-8°C[4]	Requires refrigerated storage to maintain stability.

Section 2: Engineering Controls and Personal Protective Equipment (PPE) - A Multi-Layered Defense

The hierarchy of controls is a fundamental concept in laboratory safety. Engineering controls are the first and most effective line of defense, followed by administrative controls and, finally, Personal Protective Equipment (PPE).

The Primacy of Engineering Controls

- Ventilation: Always handle **N,N'-Diallyltartramide** in a well-ventilated area.[2][3] A chemical fume hood is the preferred engineering control, especially when handling larger quantities or when there is a potential for dust generation. The rationale is to capture any airborne particles at the source, preventing inhalation.

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2] In the event of accidental exposure, immediate flushing is critical to minimizing injury.

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Personal Protective Equipment (PPE) - The Last Line of Defense

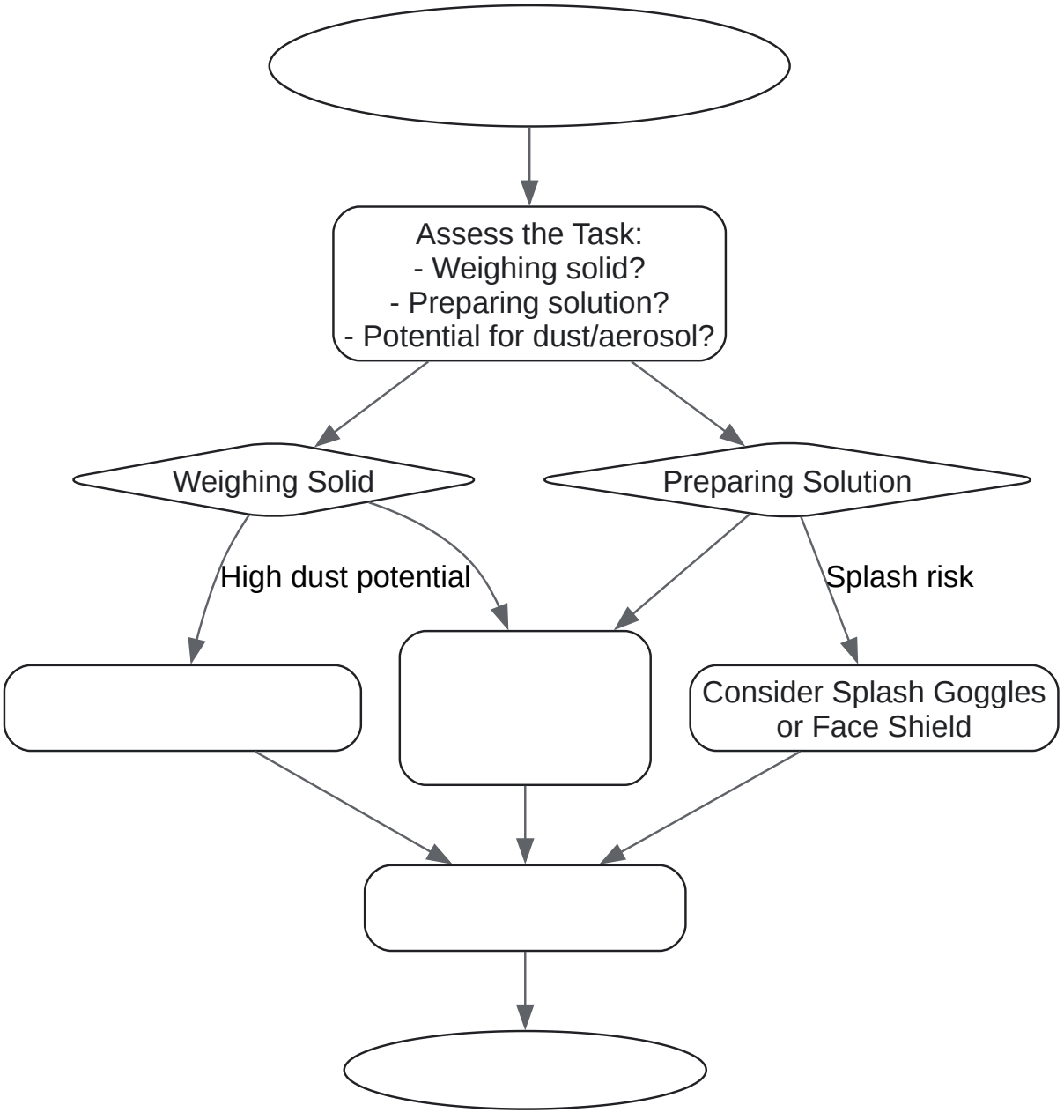
While engineering controls are designed to minimize exposure, PPE is essential for protecting the user from any residual risk.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be necessary when there is a significant splash hazard.
- Skin Protection:
  - Gloves: Wear protective gloves to prevent skin contact.[2] Nitrile gloves are a common and effective choice for handling solid chemicals. Always inspect gloves for any signs of degradation or punctures before use.
  - Lab Coat: A lab coat should be worn to protect street clothes and provide an additional layer of protection against spills.
- Respiratory Protection: In situations where dust generation is unavoidable and ventilation is inadequate, a NIOSH-approved N95 dust mask or higher-level respirator may be necessary.

Workflow for PPE Selection

The following diagram illustrates a logical workflow for selecting the appropriate PPE when working with **N,N'-Diallyltartramide**.

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